An In-depth Technical Guide to Sulfo-Cyanine5 Maleimide

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Compound of Interest	
Compound Name:	*Sulfo-Cyanine5 maleimide*
CAS No.:	*2242791-82-6*
Cat. No.:	*B611065*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Sulfo-Cyanine5 maleimide**, a water-soluble fluorescent dye essential for the specific labeling of biomolecules in biological research and drug development. This document details its core properties, experimental protocols for bioconjugation, and illustrates key chemical reactions and workflows.

Core Chemical and Spectroscopic Properties

Sulfo-Cyanine5 maleimide is a hydrophilic, far-red fluorescent dye. The presence of sulfonate groups enhances its water solubility, making it ideal for labeling sensitive proteins in aqueous environments without the need for organic co-solvents.[1][2][3] The maleimide functional group allows for specific and efficient covalent labeling of sulfhydryl (thiol) groups, commonly found in the cysteine residues of proteins.[3][4][5] This targeted reaction enables site-specific labeling, which is crucial for preserving the structure and function of sensitive proteins.[6]

Physicochemical Properties

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Property	Value	References
IUPAC Name	potassium 1-(6-((2-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)ethyl)amino)-6-oxohexyl)-3,3-dimethyl-2-((1E,3E)-5-((E)-1,3,3-trimethyl-5-sulfonatoindolin-2-ylidene)penta-1,3-dien-1-yl)-3H-indol-1-ium-5-sulfonate	[7]
Molecular Formula	$C_{38}H_{43}KN_4O_9S_2$	[1][4][7]
Molecular Weight	803.00 g/mol	[1][4][7]
Appearance	Dark blue powder	[2][8]
Solubility	Soluble in water, DMSO, and DMF	[1][2][8]
Purity	>95% (by ^{1}H NMR and HPLC-MS)	[1][2][8]

Spectroscopic Properties

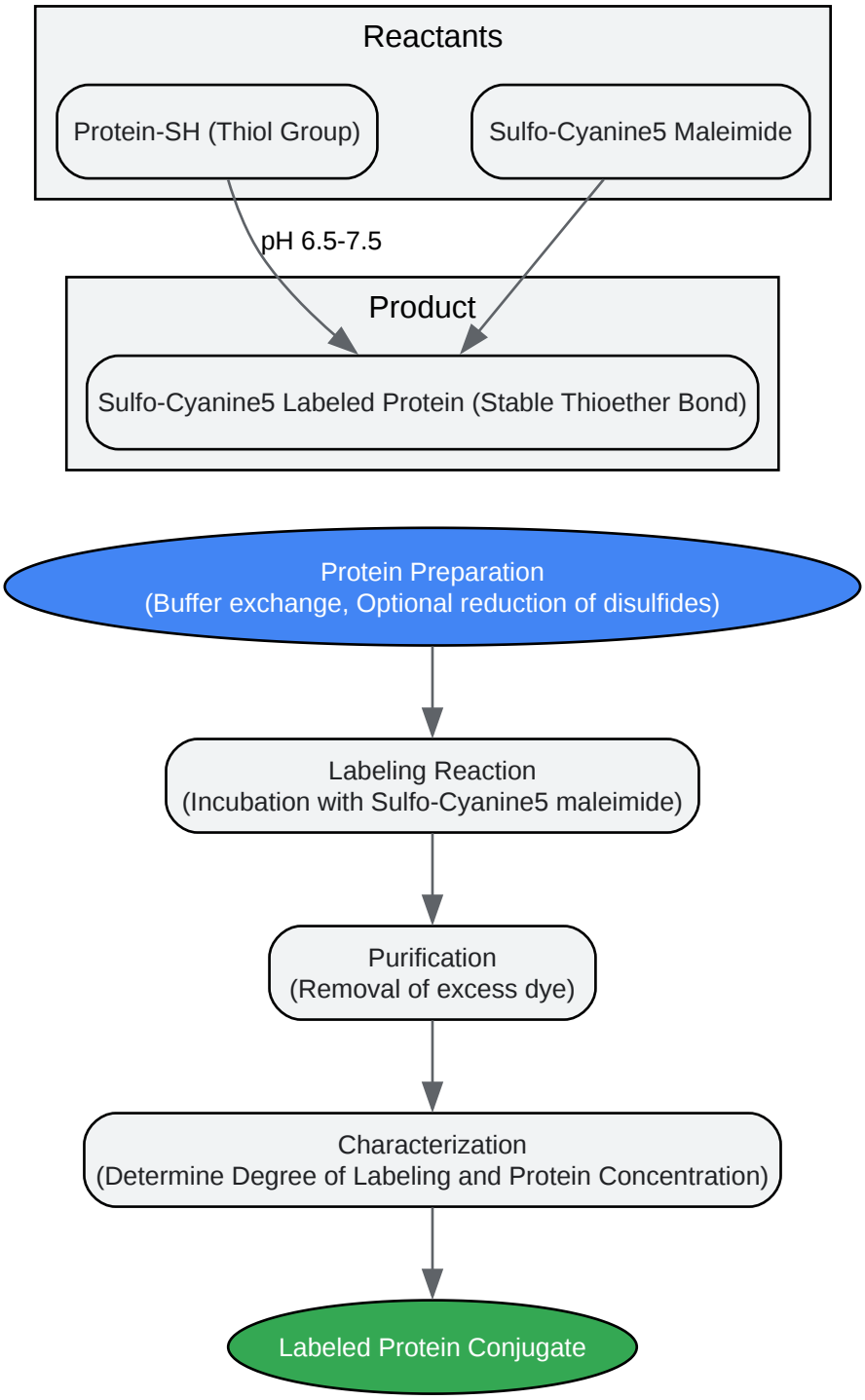
Property	Value	References
Excitation Maximum (λex)	646 nm	[2][4][9]
Emission Maximum (λem)	662 nm	[2][4][9]
Molar Extinction Coefficient (ε)	271,000 $cm^{-1}M^{-1}$	[2][8][9]
Fluorescence Quantum Yield (Φ)	0.2 - 0.28	[1][2][9]
Correction Factor (CF_{260})	0.04 - 0.13	[1][2][9]
Correction Factor (CF_{280})	0.04 - 0.13	[1][2][9]

Thiol-Reactive Labeling Chemistry

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The conjugation of **Sulfo-Cyanine5 maleimide** to a biomolecule is achieved through a Michael addition reaction. This reaction occurs between the maleimide group of the dye and the thiol group of a cysteine residue, forming a stable thioether bond.[10] The reaction is highly selective for thiols within a pH range of 6.5 to 7.5.

Thiol-Maleimide Conjugation Reaction



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